

Unraveling the Identity of AuM1Phe: A Technical Examination of Gold-Phenylalanine Complexes

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Compound of Interest

Compound Name: AuM1Phe

Cat. No.: B12376159

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The designation "**AuM1Phe**" does not correspond to a standardized or publicly documented chemical entity. An extensive search of chemical literature and databases reveals no molecule with this specific name. The nomenclature suggests a compound comprised of Gold (Au) and the essential amino acid Phenylalanine (Phe). The "M1" component remains ambiguous and may denote a specific experimental variant, a muscarinic M1 receptor-targeted gold-phenylalanine conjugate, or an internal project code.

This guide provides an in-depth analysis of the known chemical interactions between gold and phenylalanine, which likely form the basis of the queried substance. The information presented here is synthesized from current scientific literature and is intended for researchers, scientists, and professionals in drug development.

I. The Chemical Nature of Gold-Phenylalanine Interactions

The interaction between gold and phenylalanine can result in several types of chemical structures, primarily gold nanoparticles (AuNPs) and gold nanoclusters (AuNCs) stabilized by phenylalanine, or coordination complexes.

- **Gold Nanoparticles and Nanoclusters:** Phenylalanine can act as both a reducing agent and a capping agent in the synthesis of gold nanoparticles. The amino acid can reduce gold salts, such as chloroauric acid (HAuCl_4), to form elemental gold, which then nucleates and grows into nanoparticles. The phenylalanine molecules can then stabilize these nanoparticles by

binding to their surface.[1] The interaction involves the amine and carboxyl groups of phenylalanine, which can chelate with gold ions.[2] Theoretical studies have investigated the complexes of phenylalanine with gold clusters of varying atomicity and charge, indicating that the interactions are partially covalent and partially electrostatic.[3]

- **Coordination Complexes:** Gold, particularly in its +1 or +3 oxidation state, can form coordination complexes with phenylalanine. The amino and carboxylate groups of phenylalanine can act as ligands, donating electron pairs to the gold center. The aromatic phenyl group of phenylalanine can also engage in π - π stacking interactions, which can play a role in the self-assembly and stabilization of these structures.[2]

II. Structural Characteristics

The precise chemical structure of a gold-phenylalanine complex would depend on the stoichiometry of the reactants, the oxidation state of gold, and the reaction conditions.

- **For Phenylalanine-stabilized Gold Nanoparticles:** The core consists of a metallic gold nanoparticle, with phenylalanine molecules adsorbed on the surface. The binding to the surface likely occurs through the amine and carboxylate groups.
- **For Gold-Phenylalanine Coordination Complexes:** A central gold ion would be coordinated to one or more phenylalanine molecules. The coordination geometry would be dictated by the oxidation state of the gold and the nature of other ligands present. For instance, Gold(I) complexes often exhibit linear geometry, while Gold(III) complexes typically adopt a square planar geometry.

The structure of the amino acid L-phenylalanine is provided below for reference.

L-Phenylalanine

Property	Value
Chemical Formula	$C_9H_{11}NO_2$ [4]
IUPAC Name	(2S)-2-amino-3-phenylpropanoic acid[4]
Molar Mass	165.19 g/mol

III. Experimental Characterization

The characterization of gold-phenylalanine complexes typically involves a combination of spectroscopic and microscopic techniques to elucidate their structure, size, and optical properties.

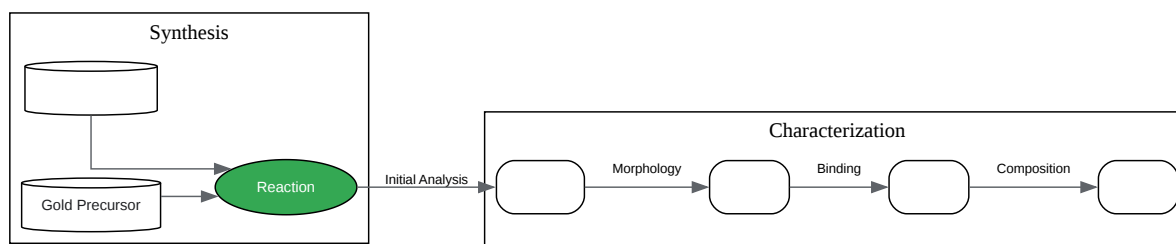
Analytical Technique	Information Obtained	References
UV-Visible Spectroscopy	Used to monitor the formation and stability of gold nanoparticles by observing the surface plasmon resonance (SPR) band. Changes in the absorbance spectra can indicate ligand exchange between gold precursors and phenylalanine.	[1] [2]
Transmission Electron Microscopy (TEM)	Provides direct visualization of the size, shape, and morphology of gold nanoparticles and nanoclusters.	[1]
Fourier-Transform Infrared (FTIR) Spectroscopy	Used to identify the functional groups of phenylalanine involved in the binding to the gold surface.	[5]
X-ray Photoelectron Spectroscopy (XPS)	Can determine the elemental composition and the oxidation state of gold in the complexes.	
Nuclear Magnetic Resonance (NMR) Spectroscopy	Provides detailed information about the chemical environment of the phenylalanine molecule upon interaction with gold.	[5]
Mass Spectrometry (ESI-MS)	Used to determine the mass-to-charge ratio of the synthesized complexes, helping to confirm their composition.	[5]

IV. Potential Applications

Gold-phenylalanine complexes are being explored for various applications in sensing and diagnostics. The fluorescence properties of phenylalanine-gold nanoclusters make them suitable as sensing platforms for detecting other molecules.[2][6] The biocompatibility of gold nanoparticles and the biological role of phenylalanine suggest potential applications in biomedicine, although this area requires further research.

V. Logical Workflow for Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of gold-phenylalanine complexes.



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